

physical and chemical properties of Acetoximebenzoate

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Compound of Interest

Compound Name: Acetoximebenzoate

Cat. No.: B15252623

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An In-depth Technical Guide to Acetoxime Benzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetoxime benzoate, also known by its IUPAC name (propan-2-ylideneamino) benzoate, is an organic compound belonging to the class of oxime esters.^[1] With the CAS Number 942-89-2, this molecule features a benzoate group attached to the oxygen atom of acetoxime.^{[1][2]} Oxime esters, as a class of compounds, are recognized for their diverse biological activities, including antifungal, antibacterial, insecticidal, and antitumor properties, making them of significant interest in the fields of medicinal chemistry and agrochemical research.^{[3][4]} This document provides a comprehensive overview of the known physical and chemical properties of Acetoxime benzoate, details on its synthesis and characterization, and insights into its potential biological activities.

Physical and Chemical Properties

Acetoxime benzoate is a white to light yellow crystalline powder.^[2] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	(propan-2-ylideneamino) benzoate	[1]
Synonyms	O-Benzoylacetoxime, Propan-2-one O-benzoyl oxime	[1][2]
CAS Number	942-89-2	[2]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[2][5]
Molecular Weight	177.20 g/mol	[1][5]
Appearance	White to light yellow powder/crystal	[2]
Melting Point	46-48 °C	[6]
Boiling Point	120 °C at 1.5 mmHg	
Solubility	No quantitative data available.	

Spectroscopic Data

The structural characterization of Acetoxime benzoate is supported by various spectroscopic techniques.

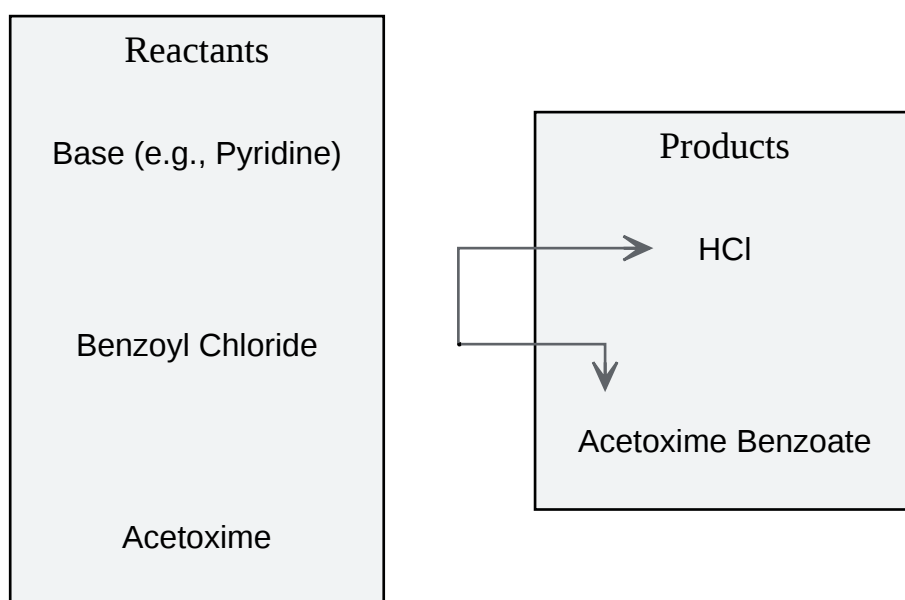
- ¹H NMR: Proton nuclear magnetic resonance spectroscopy data is available for Acetoxime benzoate.[7]
- ¹³C NMR: Carbon-13 nuclear magnetic resonance spectroscopy has been used to characterize the compound.
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule.
- Mass Spectrometry (MS): Mass spectrometry data confirms the molecular weight of Acetoxime benzoate.

Experimental Protocols

Synthesis of Acetoxime Benzoate

While a specific, detailed protocol for the synthesis of Acetoxime benzoate is not readily available in the searched literature, a general method for the preparation of oxime esters involves the acylation of an oxime. The synthesis of Acetoxime benzoate would likely proceed via the reaction of acetoxime with benzoyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

General Reaction Scheme:



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A general synthesis workflow for oxime esters.

Experimental Steps (Hypothetical):

- Dissolve acetoxime in a suitable aprotic solvent (e.g., dichloromethane or diethyl ether).
- Add a base, such as pyridine or triethylamine, to the solution.
- Cool the mixture in an ice bath.

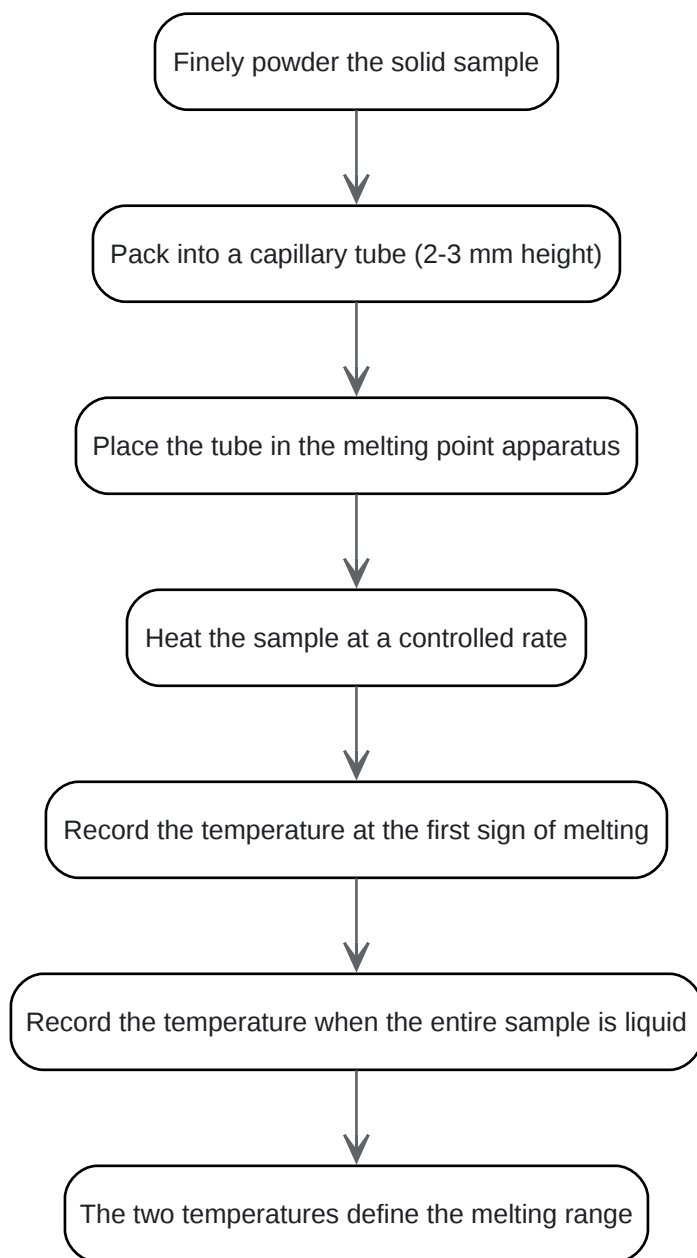
- Slowly add a solution of benzoyl chloride in the same solvent.
- Allow the reaction to stir at room temperature for a specified period.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to yield pure Acetoxime benzoate.

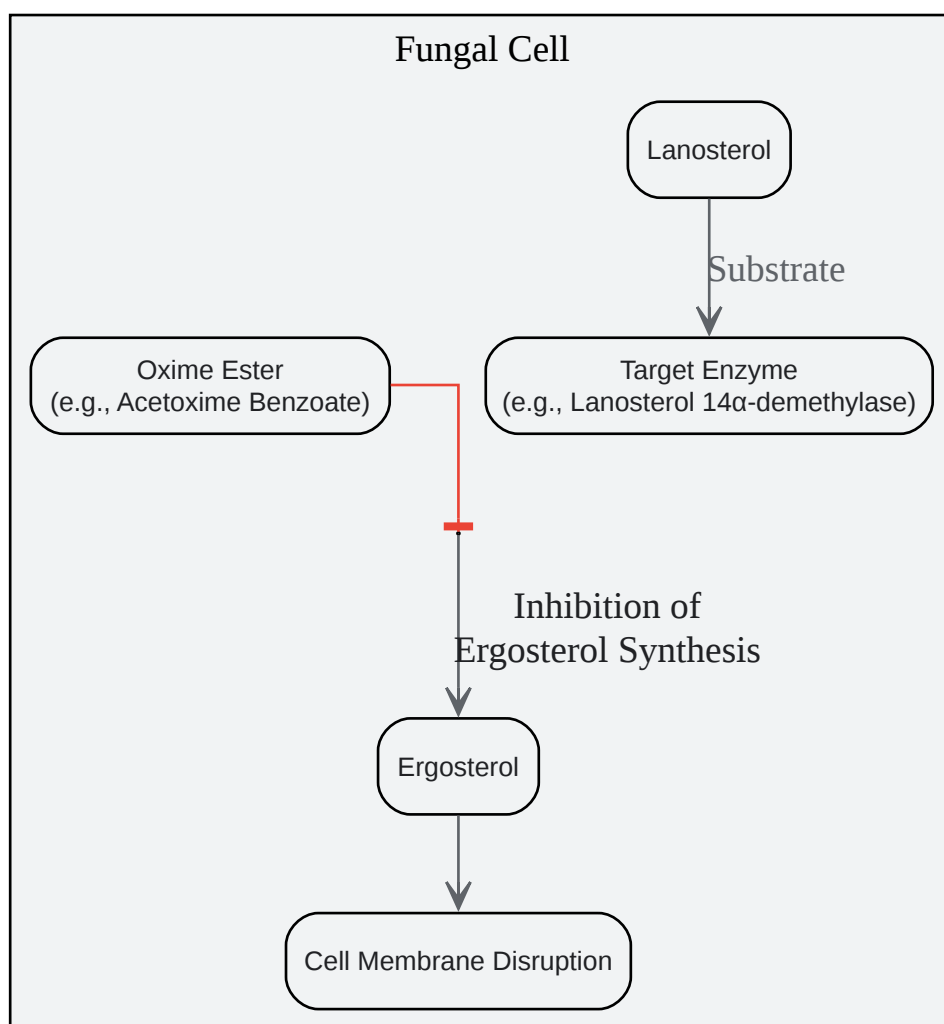
Determination of Melting Point

The melting point of a solid organic compound is a crucial physical property for its identification and purity assessment. A common method for its determination is using a capillary melting point apparatus.

Protocol:

- A small amount of the finely powdered, dry sample of Acetoxime benzoate is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[\[8\]](#)[\[9\]](#)
- The capillary tube is placed in a melting point apparatus.[\[10\]](#)[\[11\]](#)
- The sample is heated at a controlled rate.[\[11\]](#)
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[8\]](#)
- For a pure compound, this range is typically narrow (0.5-2 °C).[\[10\]](#)





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References

- 1. Acetoxime benzoate | C₁₀H₁₁NO₂ | CID 569855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. mdpi.com [mdpi.com]

- 4. ijpcbs.com [ijpcbs.com]
- 5. calpaclab.com [calpaclab.com]
- 6. 942-89-2 | CAS DataBase [m.chemicalbook.com]
- 7. ACETOXIME BENZOATE(942-89-2) 1H NMR spectrum [chemicalbook.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. community.wvu.edu [community.wvu.edu]
- 10. athabascau.ca [athabascau.ca]
- 11. jan.ucc.nau.edu [jan.ucc.nau.edu]
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